

Application Notes and Protocols: The Role of Tributyltin Methoxide in Carbohydrate Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tributyltin methoxide

Cat. No.: B086772

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Introduction

Tributyltin methoxide ((Bu₃SnOMe)) serves as a valuable reagent in carbohydrate chemistry, primarily through its indirect role in facilitating the synthesis of O-aryl glycosides. While direct regioselective modification of carbohydrates using **tributyltin methoxide** is not its principal application, its utility in converting phenolic hydroxyl groups to their corresponding tributyltin phenoxides is a critical step in certain glycosylation strategies. These in situ or pre-formed tin phenoxides act as potent nucleophiles in Lewis acid-promoted glycosylations, enabling the formation of 1,2-trans-glycosidic linkages, which are prevalent in numerous biologically active molecules and pharmaceuticals.

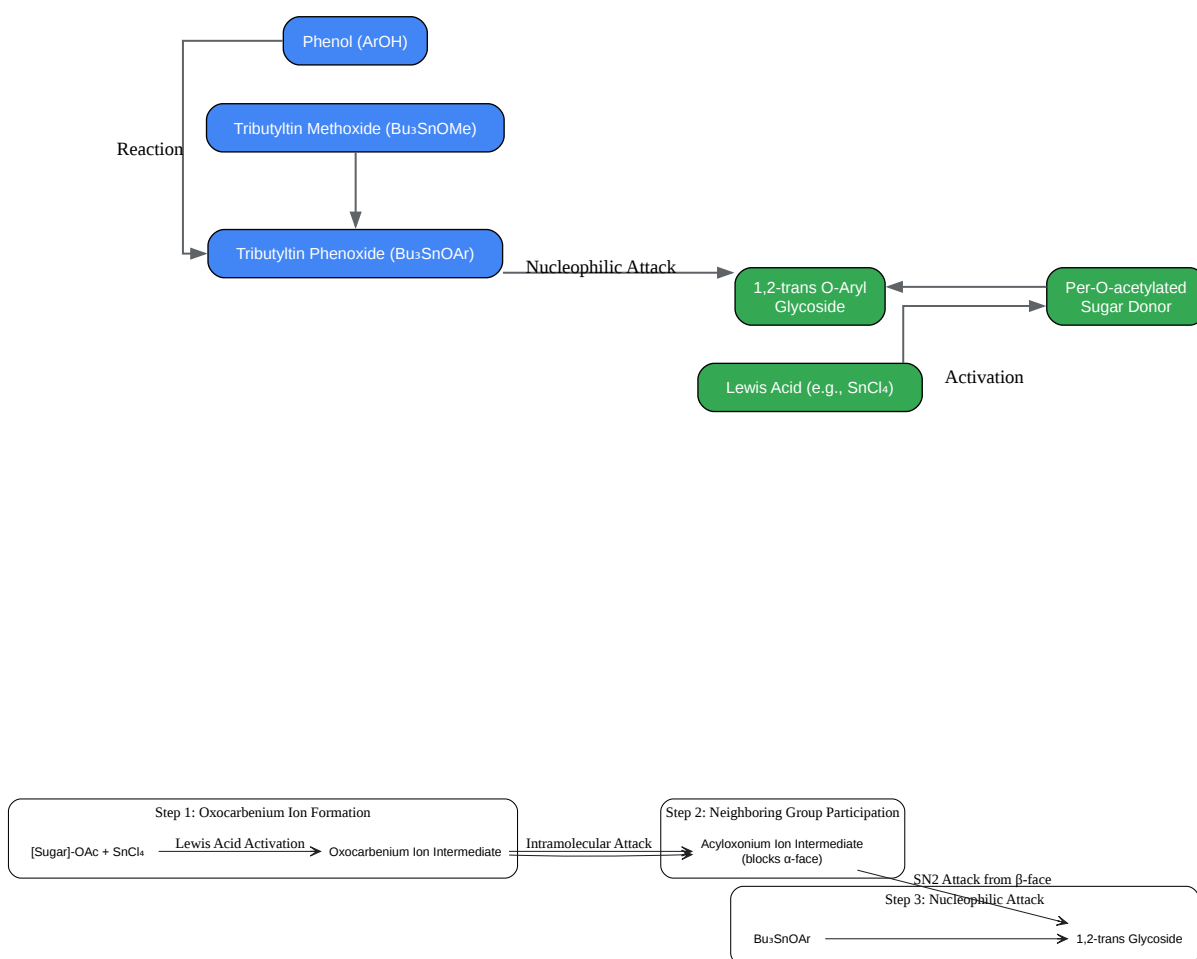
This document provides detailed application notes and experimental protocols for the use of **tributyltin methoxide** in the synthesis of aryl glycosides, offering insights into its mechanism of action and practical guidance for laboratory use.

Application: Synthesis of 1,2-trans O-Aryl Glycosides

The primary application of **tributyltin methoxide** in carbohydrate chemistry is as a precursor to tributyltin phenoxides, which are subsequently used as glycosyl acceptors. This two-step, one-pot or sequential approach allows for the efficient synthesis of O-aryl glycosides from per-O-

acetylated sugars. The overall transformation involves the activation of the anomeric center of a protected sugar donor by a Lewis acid, followed by nucleophilic attack from the tributyltin phenoxide.

Logical Workflow for Aryl Glycoside Synthesis



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com